

Commercial Suppliers of Heptadecanoic Acid-d3 for Research: A Technical Guide

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Compound of Interest

Compound Name: *Heptadecanoic acid-d3*

Cat. No.: *B10815317*

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Heptadecanoic acid-d3, a deuterated form of margaric acid, serves as a critical internal standard in mass spectrometry-based lipidomics and metabolic research. Its chemical inertness and mass shift from its endogenous counterpart allow for precise quantification of heptadecanoic acid in complex biological matrices. This technical guide provides an in-depth overview of commercial suppliers, available formulations, and key experimental considerations for the procurement and application of **Heptadecanoic acid-d3** in a research setting.

Supplier and Product Comparison

For researchers planning to utilize **Heptadecanoic acid-d3**, a careful comparison of products from various suppliers is essential. The following table summarizes the quantitative data for **Heptadecanoic acid-d3** offerings from prominent commercial vendors to facilitate an informed purchasing decision.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Sizes	Formulation	CAS Number
Cayman Chemical	27870	≥99% (deuterated forms d1-d3)[1][2]	Information not specified	1 mg, 5 mg, 10 mg	Solid[2]	20528-95-8[1][2]
BroadPharm	BP-41071	Information not specified	Information not specified	25 mg, 50 mg, 100 mg	Information not specified	20528-95-8[3]
Cambridge Isotope Laboratories, Inc.	DLM-1308-PK	98% (Chemical Purity)[4]	98% (atom % D)	Not specified	Solid	20528-95-8[4]
LGC Standards	CDN-D-5255	min 98% (Chemical Purity)	99 atom % D[5]	0.1 g, 0.25 g	Neat[5]	20528-95-8[5]
BOC Sciences	BLP-011503	98%	98% atom D[6]	Not specified	White Solid[6]	20528-95-8[6]

Experimental Protocols

The successful application of **Heptadecanoic acid-d3** as an internal standard relies on robust experimental procedures for its preparation, use, and the validation of its purity. The following sections outline generalized methodologies based on common practices in the field.

Synthesis of Deuterated Heptadecanoic Acid

The synthesis of deuterated fatty acids like **Heptadecanoic acid-d3** typically involves multi-step chemical reactions. While specific proprietary methods may vary between suppliers, a general approach involves the introduction of deuterium atoms at a specific position, often the terminal methyl group, of a precursor molecule.

One common strategy involves the use of a deuterated starting material, such as deuterated methyl iodide (CD₃I), which is then used in a coupling reaction with a suitable 16-carbon chain precursor. The resulting molecule is subsequently hydrolyzed to yield the final deuterated carboxylic acid.

Another approach is through H/D exchange reactions on the non-deuterated fatty acid using a catalyst like platinum on carbon (Pt/C) in the presence of a deuterium source such as heavy water (D₂O) under high temperature and pressure.

Quality Control and Purity Assessment

The chemical and isotopic purity of **Heptadecanoic acid-d₃** is paramount for its function as an internal standard. Suppliers typically employ a combination of analytical techniques to verify the quality of their products.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a primary method for assessing both chemical purity and isotopic enrichment. The fatty acid is typically derivatized to a more volatile ester, such as a methyl or pentafluorobenzyl ester, before analysis. The gas chromatogram provides information on the chemical purity by separating the target compound from any impurities. The mass spectrum allows for the determination of the isotopic distribution and the confirmation of the molecular weight, verifying the incorporation of deuterium atoms.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR can be used to confirm the chemical structure of the fatty acid. The absence or significant reduction of signals corresponding to the protons at the deuterated positions in the ¹H NMR spectrum provides evidence of successful deuteration.
- **High-Performance Liquid Chromatography (HPLC):** HPLC can be used to assess the chemical purity of the final product, particularly for non-volatile impurities.

Procurement and Research Workflow

The process of acquiring and utilizing **Heptadecanoic acid-d₃** in a research project follows a logical progression from supplier selection to data analysis. The following diagram illustrates a typical workflow for researchers.

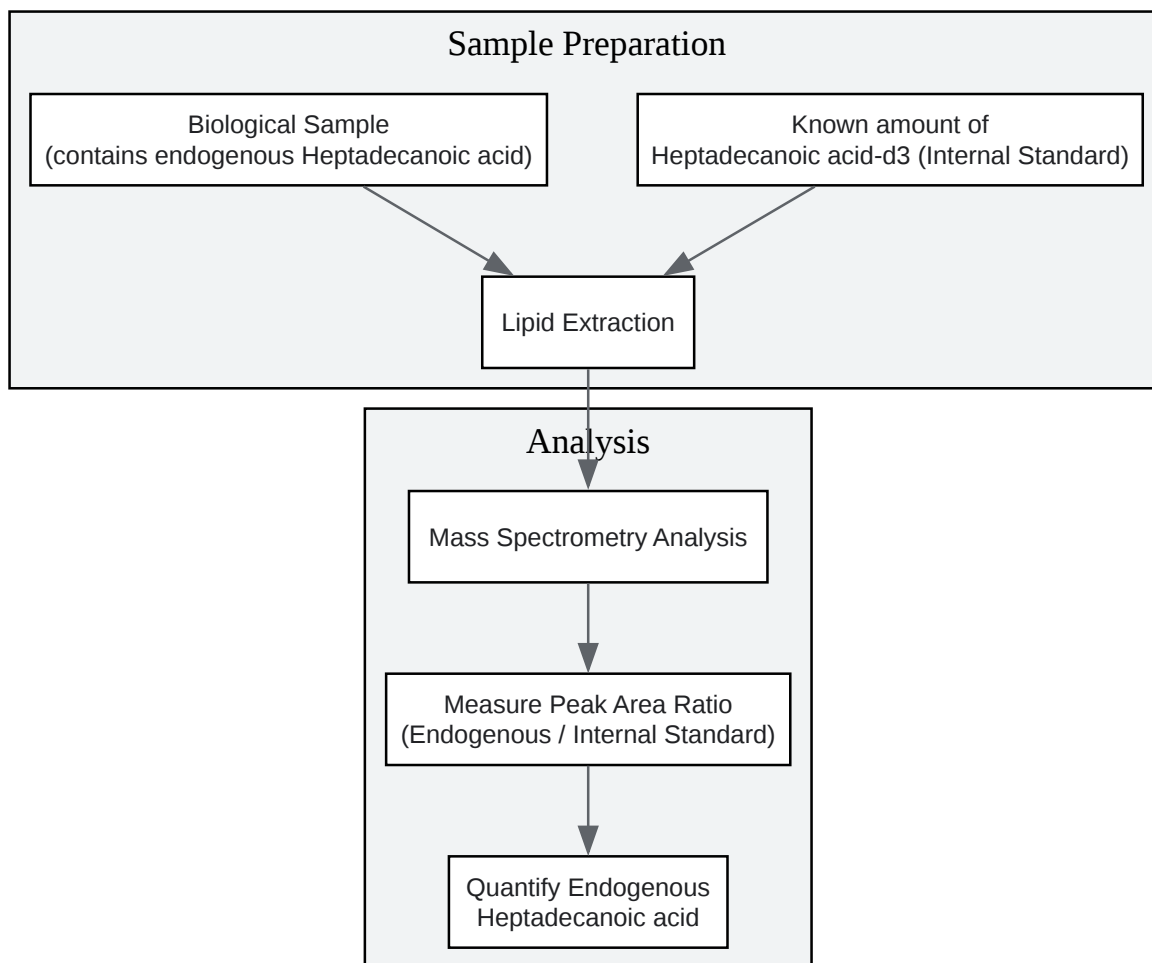


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Caption: Workflow for procuring and using **Heptadecanoic acid-d3**.

Signaling Pathways and Logical Relationships

In the context of its application, **Heptadecanoic acid-d3** itself is not involved in signaling pathways. Its utility lies in its role as an inert tracer for the quantification of its non-deuterated analog, heptadecanoic acid. The logical relationship in its use is based on the principle of isotope dilution mass spectrometry.



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Caption: Logic of isotope dilution mass spectrometry.

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